

Application Notes and Protocols for Measuring Intraocular Pressure Following Latanoprost Administration

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Compound of Interest

Compound Name: Lumula

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Audience: Researchers, scientists, and drug development professionals.

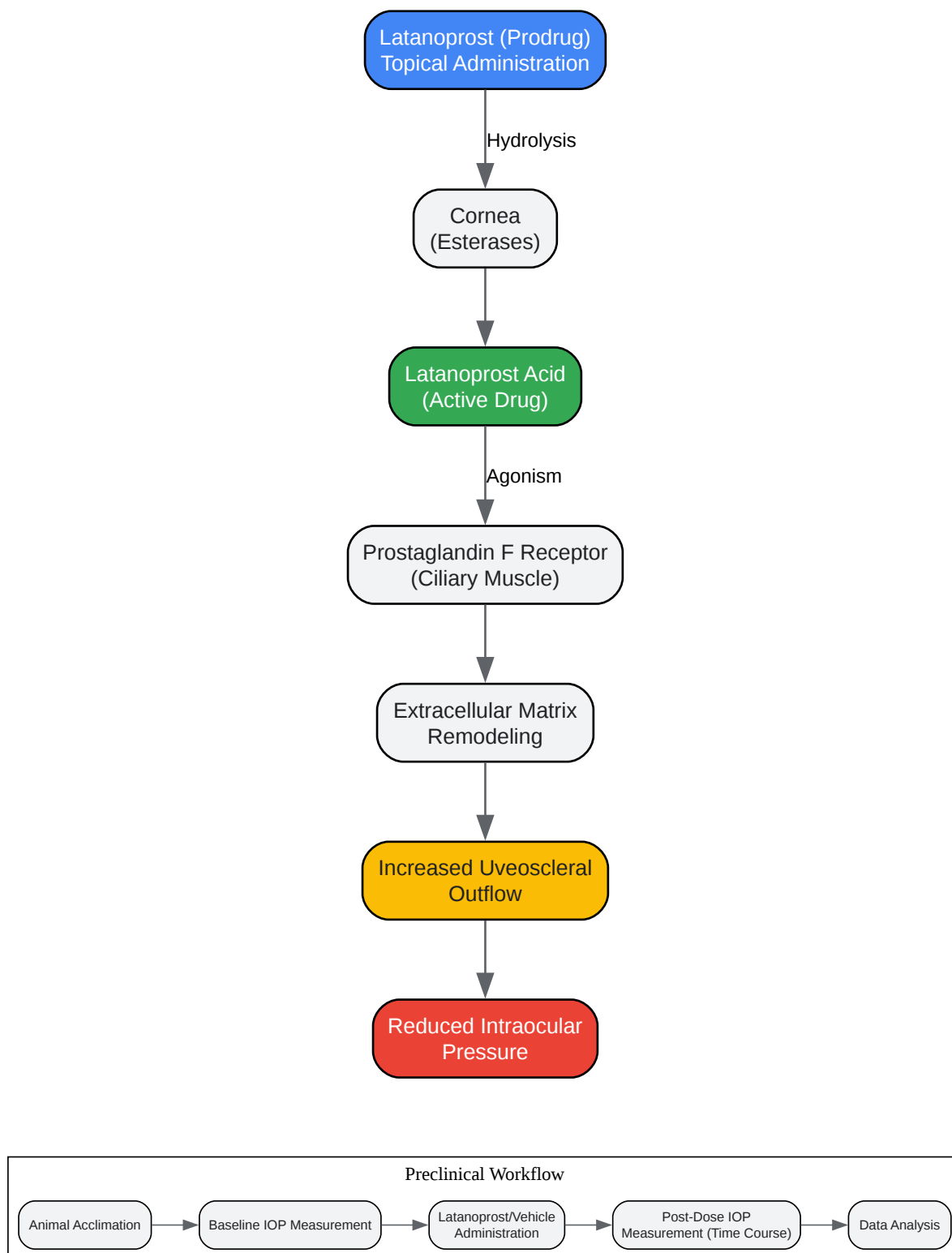
Introduction:

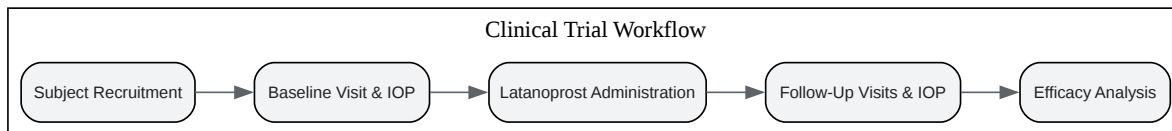
The accurate measurement of intraocular pressure (IOP) is critical in the evaluation of therapeutic agents for glaucoma and ocular hypertension. Latanoprost, a prostaglandin F2 α analogue, is a first-line treatment for these conditions, primarily functioning by increasing the uveoscleral outflow of aqueous humor to reduce IOP.[1][2][3][4] These application notes provide a detailed overview and standardized protocols for the measurement of IOP following the administration of Latanoprost in both preclinical and clinical research settings.

Mechanism of Action of Latanoprost

Latanoprost is a prodrug that is hydrolyzed to its active form, latanoprost acid, in the cornea.[3] It selectively agonizes the prostaglandin F receptor, which is expressed in various ocular tissues, including the ciliary muscle and trabecular meshwork.[1][2] The primary mechanism for IOP reduction is an increase in the outflow of aqueous humor through the uveoscleral pathway.

[1][2][3][4] This is achieved by remodeling the extracellular matrix of the ciliary muscle, leading to reduced hydraulic resistance and enhanced fluid drainage.[1][4]





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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. What is the mechanism of Latanoprost? [synapse.patsnap.com]
- 3. Latanoprost. A review of its pharmacological properties, clinical efficacy and tolerability in the management of primary open-angle glaucoma and ocular hypertension - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. grokipedia.com [grokipedia.com]
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